

Essential Safety and Handling Guide for 2-Thioxosuccinic Acid (Mercaptosuccinic Acid)

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Compound of Interest

Compound Name: 2-Thioxosuccinic acid

Cat. No.: B15072678

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical information for handling **2-Thioxosuccinic acid** (also known as Mercaptosuccinic acid, CAS No. 70-49-5). Adherence to these guidelines is critical for ensuring laboratory safety and proper disposal.

Personal Protective Equipment (PPE)

When handling **2-Thioxosuccinic acid**, a comprehensive personal protective equipment strategy is mandatory to prevent skin and eye contact, inhalation, and ingestion.^{[1][2]} The following table summarizes the required PPE.

PPE Category	Specification
Eye/Face Protection	Safety glasses with side-shields are required.[3] For enhanced protection, tight-sealing safety goggles or a face shield should be used.[4] All eye and face protection must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [3]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[4][5] Handle with gloves that have been inspected prior to use.[1] Contaminated gloves should be disposed of in accordance with applicable laws and good laboratory practices.[1]
Respiratory Protection	If dust or aerosols are generated, use a respirator with type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[1] All respirators and their components must be tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[1]

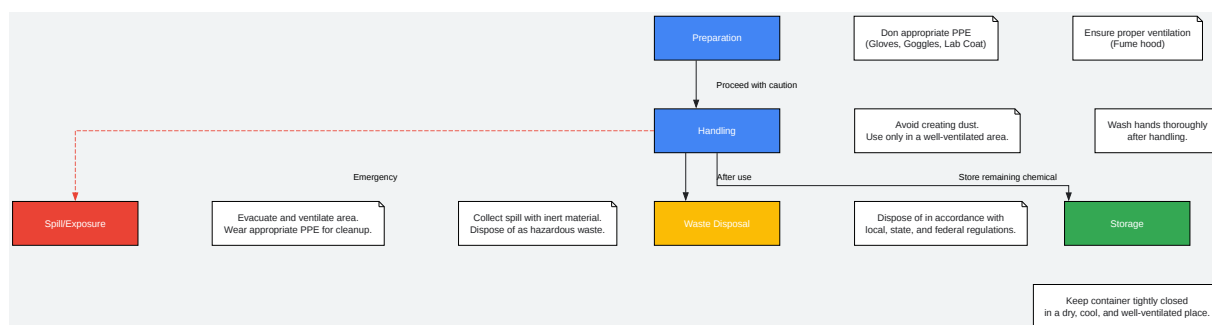
Health Hazard Information

2-Thioxosuccinic acid is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, Oral, Category 4)[2]
- Causes skin irritation (Category 2)[2]
- Causes serious eye irritation (Category 2A)[2]
- May cause respiratory irritation (Specific target organ toxicity - single exposure, Category 3) [2]

Procedural Workflow for Handling 2-Thioxosuccinic Acid

The following diagram outlines the essential step-by-step process for the safe handling of **2-Thioxosuccinic acid**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **2-Thioxosuccinic Acid**.

Operational Plans

Handling:

- Avoid contact with skin and eyes.[1]

- Avoid formation of dust and aerosols.[1]
- Provide appropriate exhaust ventilation at places where dust is formed.[1]
- Use only outdoors or in a well-ventilated area.[2]
- Do not eat, drink, or smoke when using this product.[2]
- Wash hands thoroughly after handling.[1][2]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][2]
- Keep the container tightly closed.[1][2]
- Store locked up.[5]

Disposal Plan

Product Disposal:

- Dispose of this material and its container to an approved waste disposal plant.[5]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[1]
- Do not let the product enter drains.[1]

Contaminated Packaging:

- Dispose of as unused product.[1]
- Handle uncleaned containers like the product itself.[1]

Accidental Release Measures:

- Use personal protective equipment.[1]
- Avoid dust formation.[1]

- Avoid breathing vapors, mist, or gas.[1]
- Ensure adequate ventilation.[1]
- Evacuate personnel to safe areas.[1]
- Pick up and arrange disposal without creating dust.[1] Sweep up and shovel.[1]
- Keep in suitable, closed containers for disposal.[1]

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